

Application Note & Protocol: Laboratory Scale Preparation of 1-Methylcyclobutan-1-ol

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Compound of Interest

Compound Name: 1-methylcyclobutan-1-ol

Cat. No.: B3049299

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Introduction

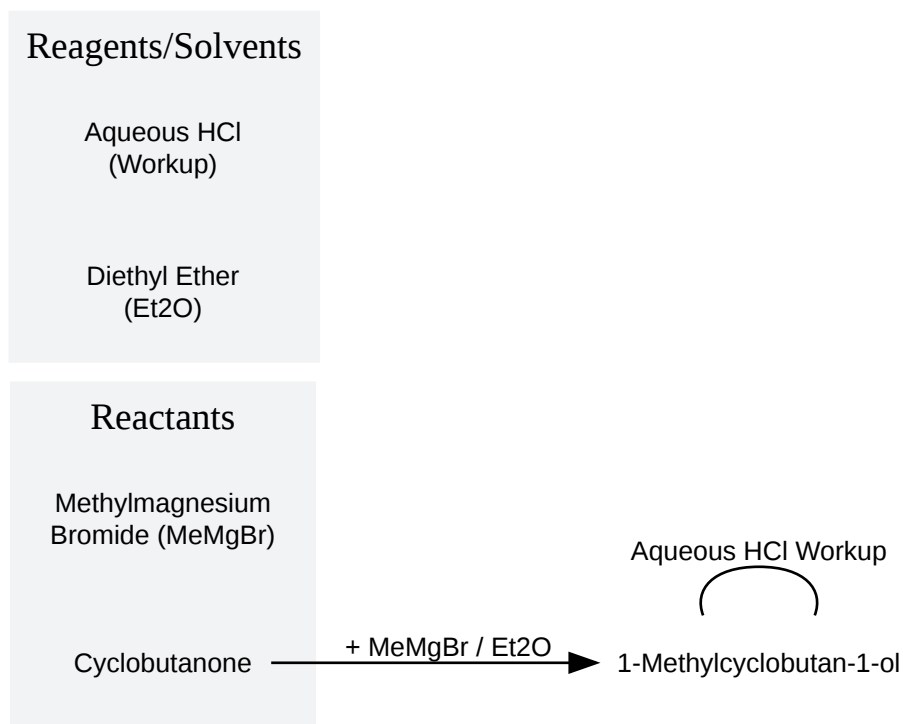
1-Methylcyclobutan-1-ol is a saturated cyclic alcohol with applications as a building block in the synthesis of more complex organic molecules, including pharmaceuticals and agrochemicals.[1] Its unique structure, featuring a cyclobutane ring with a methyl and a hydroxyl group on the same carbon, makes it a valuable intermediate in organic synthesis.[1][2] This document provides a detailed protocol for the laboratory-scale preparation of **1-methylcyclobutan-1-ol** via the Grignard reaction of cyclobutanone with methylmagnesium bromide.[3]

Chemical Properties

Property	Value
Molecular Formula	C ₅ H ₁₀ O
Molecular Weight	86.13 g/mol [1][4][5][6]
CAS Number	20117-47-9[1][4][5][6]
Appearance	Colorless liquid[2]
IUPAC Name	1-methylcyclobutan-1-ol[4]

Experimental Protocol

Reaction Scheme:



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Caption: Reaction scheme for the synthesis of **1-methylcyclobutan-1-ol**.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles (mmol)
Cyclobutanone	70.09	5.0 g	71.3
3M Methylmagnesium Bromide in Diethyl Ether	-	47.6 mL	143
Diethyl Ether (anhydrous)	74.12	400 mL	-
1N Hydrochloric Acid (HCl)	36.46	As needed	-
Sodium Sulfate (Na ₂ SO ₄ , anhydrous)	142.04	As needed	-

Equipment:

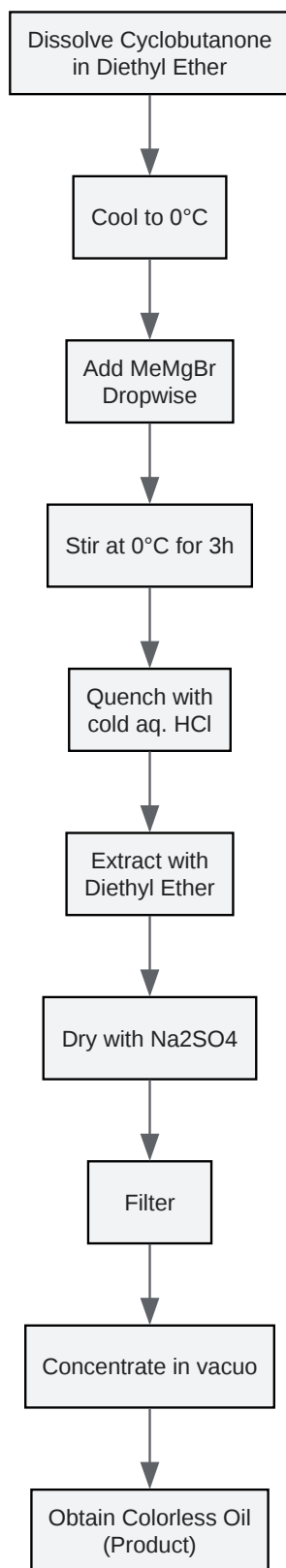
- 500 mL three-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- Reaction Setup: A 500 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet is charged with a solution of cyclobutanone (5.0 g, 71.3 mmol) in 400 mL of anhydrous diethyl ether.

- Grignard Addition: The flask is cooled to 0°C using an ice bath. 47.6 mL of a 3 M solution of methylmagnesium bromide in diethyl ether (143 mmol) is added dropwise to the stirred solution over a period of 30 minutes.
- Reaction: The resulting mixture is stirred at 0°C for 3 hours.
- Quenching: The reaction mixture is carefully poured into a beaker containing crushed ice and an excess of cold 1N hydrochloric acid.
- Extraction: The mixture is transferred to a separatory funnel, and the layers are separated. The aqueous layer is extracted twice with diethyl ether.
- Drying and Filtration: The combined organic layers are dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Product: The final product, **1-methylcyclobutan-1-ol**, is obtained as a colorless oil (6.1 g, 70.8 mmol, 99% yield).^[3]

Experimental Workflow



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Caption: Workflow for the synthesis of **1-methylcyclobutan-1-ol**.

Characterization Data

^1H NMR (500 MHz, CDCl_3):

Chemical Shift (δ)	Multiplicity	Integration	Assignment
2.17 - 1.97	m	4H	$-\text{CH}_2-$
1.90 - 1.67	m	2H	$-\text{CH}_2-$
1.61 - 1.47	m	1H	$-\text{OH}$
1.39	t, $J=0.8$ Hz	3H	$-\text{CH}_3$

Note: The ^1H NMR data is consistent with the structure of **1-methylcyclobutan-1-ol**.[\[3\]](#)

Safety Precautions

- **Flammability:** Diethyl ether is highly flammable. All operations should be conducted in a well-ventilated fume hood, away from ignition sources.[\[4\]](#)
- **Grignard Reagents:** Methylmagnesium bromide is a reactive and moisture-sensitive reagent. Anhydrous conditions must be maintained throughout the reaction.
- **Corrosivity:** Hydrochloric acid is corrosive. Appropriate personal protective equipment (gloves, safety glasses) should be worn.
- **General Hazards:** **1-Methylcyclobutan-1-ol** is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.[\[4\]](#)

Alternative Synthetic Routes

While the Grignard reaction with methylmagnesium bromide is a high-yielding and straightforward method, other synthetic approaches to **1-methylcyclobutan-1-ol** have been reported. These include:

- Reaction of cyclobutanone with methyllithium.[\[3\]](#)
- Hydration of methylenecyclobutane.[\[3\]](#)

- Reduction of 1-methylcyclobutanone using reagents like sodium borohydride.[1]

The choice of synthetic route may depend on the availability of starting materials and the desired scale of the reaction.

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